

Acetyl-Hirudin (54-65) sulfated purity and quality control

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Compound of Interest

Compound Name: *Acetyl-Hirudin (54-65) sulfated*

Cat. No.: *B15578928*

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Acetyl-Hirudin (54-65) Sulfated: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for **Acetyl-Hirudin (54-65) sulfated**.

Frequently Asked Questions (FAQs)

Q1: What is **Acetyl-Hirudin (54-65) sulfated** and what is its primary mechanism of action?

Acetyl-Hirudin (54-65) sulfated is a synthetic peptide fragment derived from hirudin, a potent natural thrombin inhibitor found in the saliva of the medicinal leech (*Hirudo medicinalis*).^[1] This acetylated and sulfated 12-amino acid peptide fragment binds to the anion-binding exosite I of thrombin.^{[1][2]} This binding disrupts the interaction between thrombin and heparin cofactor II (HCII), thereby inhibiting thrombin activity.^[2]

Q2: What are the critical quality control parameters for ensuring the purity of **Acetyl-Hirudin (54-65) sulfated**?

The quality and purity of synthetic peptides like **Acetyl-Hirudin (54-65) sulfated** are assessed using a variety of analytical methods.^[3] Key parameters include:

- Purity by HPLC: The percentage of the target peptide relative to all other detected impurities. [\[4\]](#)
- Identity by Mass Spectrometry (MS): Confirmation that the molecular weight of the synthesized peptide matches its theoretical mass. [\[4\]](#)
- Amino Acid Analysis: Verifies the amino acid composition of the peptide. [\[4\]](#)[\[5\]](#)
- Sulfate Group Confirmation: Specific analysis to ensure the presence and correct localization of the sulfate group, which is critical for its biological activity. This can be challenging due to the mass similarity with phosphorylation. [\[6\]](#)
- Water Content: Peptides are often hygroscopic, and water content is determined by methods like Karl Fischer titration to accurately determine the net peptide content. [\[5\]](#)
- Counter-ion Content: Residual ions from the synthesis and purification process (e.g., trifluoroacetate) are quantified as they can affect the net peptide weight and biological activity. [\[4\]](#)[\[5\]](#)

Q3: How should I properly store and handle **Acetyl-Hirudin (54-65) sulfated** to maintain its quality?

For long-term storage, **Acetyl-Hirudin (54-65) sulfated** should be stored at -15°C or lower in a tightly sealed container. Lyophilized peptides are generally stable, but repeated freeze-thaw cycles of reconstituted solutions should be avoided. For in-vitro experiments, it is recommended to dissolve the peptide in sterile water. [\[2\]](#) If solubility is an issue for highly hydrophobic peptides, a small amount of an organic solvent like DMSO can be used initially, followed by dilution with an aqueous buffer. [\[2\]](#)

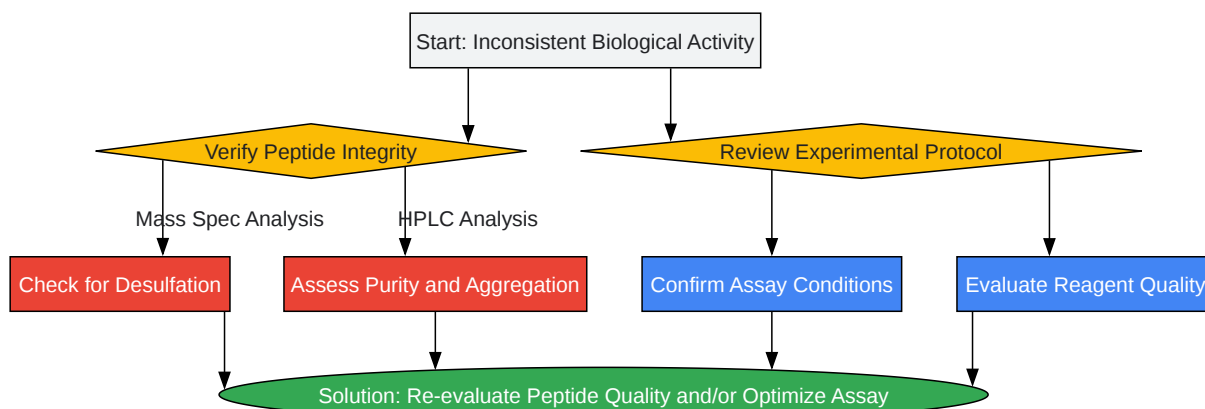
Troubleshooting Guides

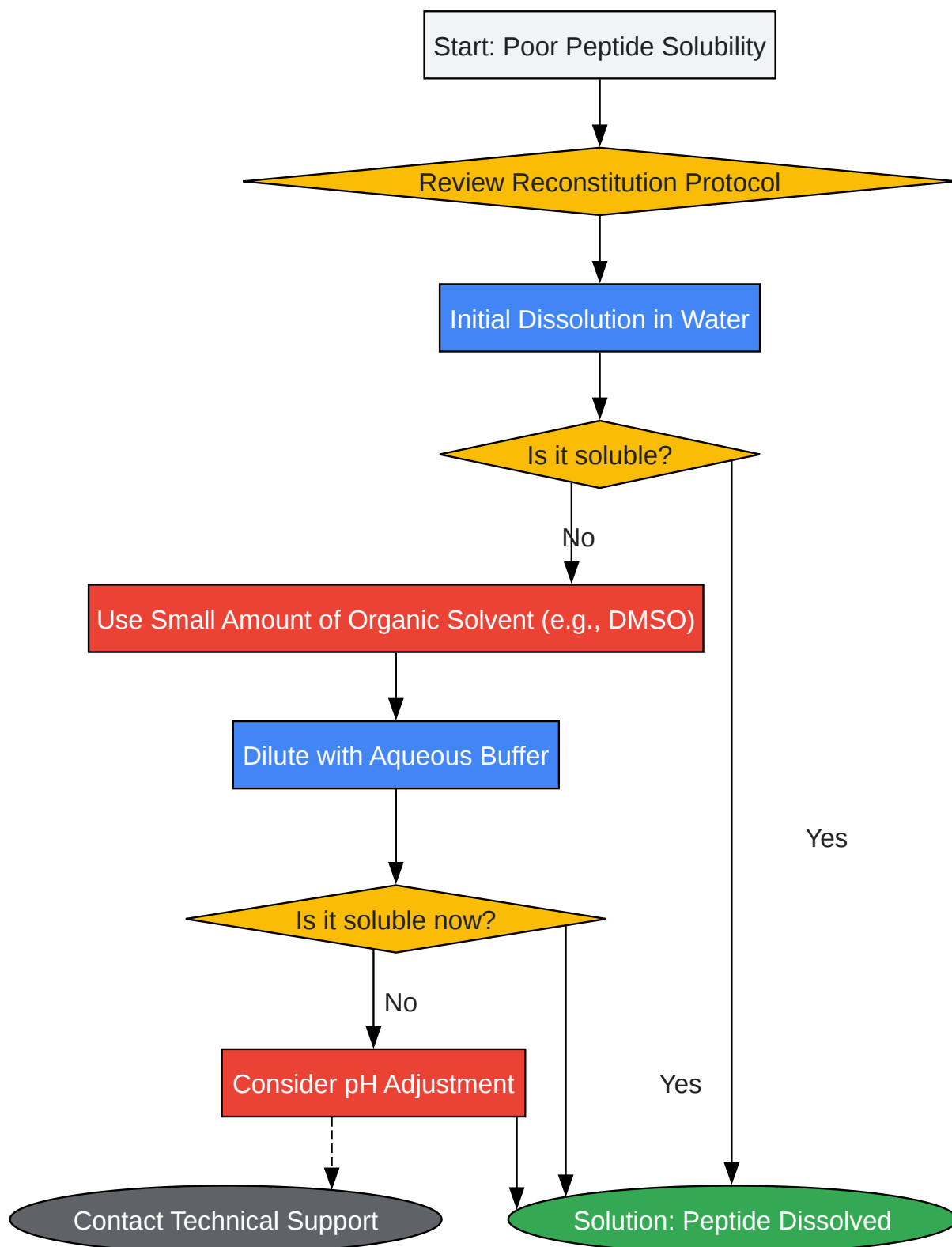
This section addresses specific issues that users may encounter during their experiments with **Acetyl-Hirudin (54-65) sulfated**.

Problem 1: Inconsistent or Lower-Than-Expected Biological Activity

You observe that your batch of **Acetyl-Hirudin (54-65) sulfated** shows reduced efficacy in your thrombin inhibition assay compared to previous batches or literature data.

Troubleshooting Workflow





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